

# Application Notes: Utilizing VCUSoft for Clinical Research Websites and Integrated Survey Tools

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## Compound of Interest

Compound Name: *vcusoft*

Cat. No.: *B611650*

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### Introduction:

**VCUSoft** is a powerful, integrated platform designed for the rapid development of secure, compliant websites for clinical research and drug development. Its core strength lies in the seamless integration of robust survey and data collection tools, enabling researchers to efficiently gather and manage participant data. These application notes provide a comprehensive overview and detailed protocols for leveraging **VCUSoft** to build a research website and deploy integrated surveys for data acquisition.

### Key Features of **VCUSoft** for Researchers:

- **Unified Platform:** A single environment for website creation, survey design, and data management, reducing the need for multiple, disparate systems.
- **Compliance and Security:** Built-in features to support compliance with regulatory standards such as HIPAA and GDPR, ensuring data privacy and security.
- **Intuitive Website Builder:** A user-friendly interface with drag-and-drop functionality, allowing researchers to create professional-looking websites without extensive coding knowledge.
- **Advanced Survey Tools:** A comprehensive suite of tools for creating complex surveys with various question types, conditional logic, and automated data validation.

- **Secure Data Handling:** End-to-end encryption for data in transit and at rest, with robust access control mechanisms to protect sensitive participant information.
- **Automated Data Structuring:** Automatic organization of collected survey data into structured formats, facilitating easy export and analysis.

## Protocol 1: Building a Research Website with VCUSoft

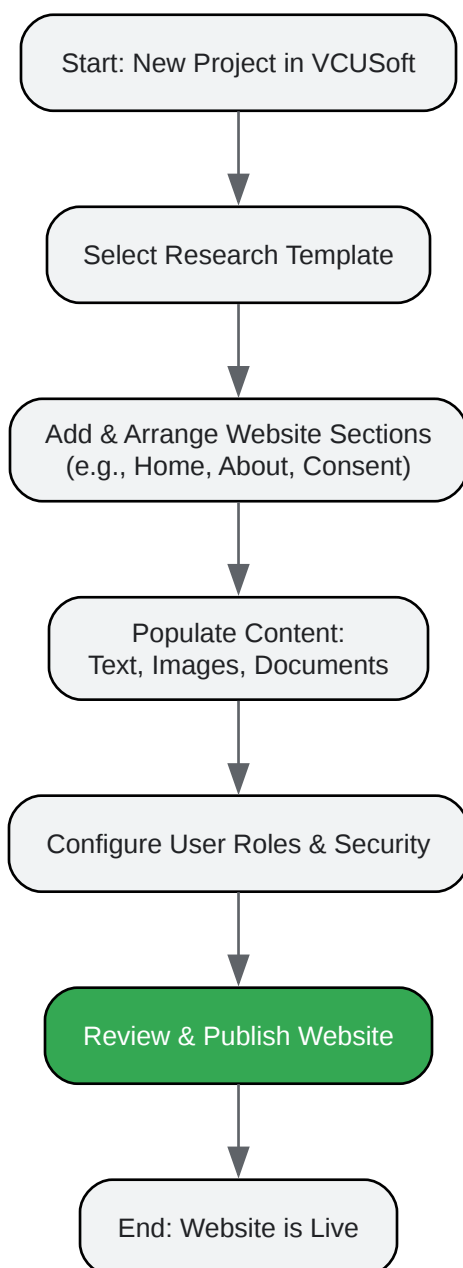
This protocol outlines the step-by-step process for creating a research project website using the **VCUSoft** platform.

Methodology:

- **Project Initialization:**
  - Navigate to the **VCUSoft** dashboard and select "New Project."
  - Enter a unique project name and a brief description of the research.
  - Choose a suitable website template from the available options, categorized by research type (e.g., clinical trial, observational study).
- **Website Structure and Content:**
  - Utilize the drag-and-drop editor to add and arrange website sections, including a homepage, an "About the Study" page, a consent form page, and a contact page.
  - Populate each page with relevant text, images, and downloadable documents (e.g., patient information sheets).
- **User Access and Security Configuration:**
  - From the "Settings" menu, configure user roles and permissions to control access to the website's backend and collected data.
  - Enable two-factor authentication for all administrative accounts to enhance security.

- Deployment:
  - Review all website content and settings for accuracy.
  - Click the "Publish" button to make the website live. The platform will provide a secure URL for the new site.

Logical Workflow for Website Creation:



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*VCUSoft Website Creation Workflow*

## Protocol 2: Integrating and Deploying a Research Survey

This protocol details the methodology for creating and embedding a research survey within a **VCUSoft** website.

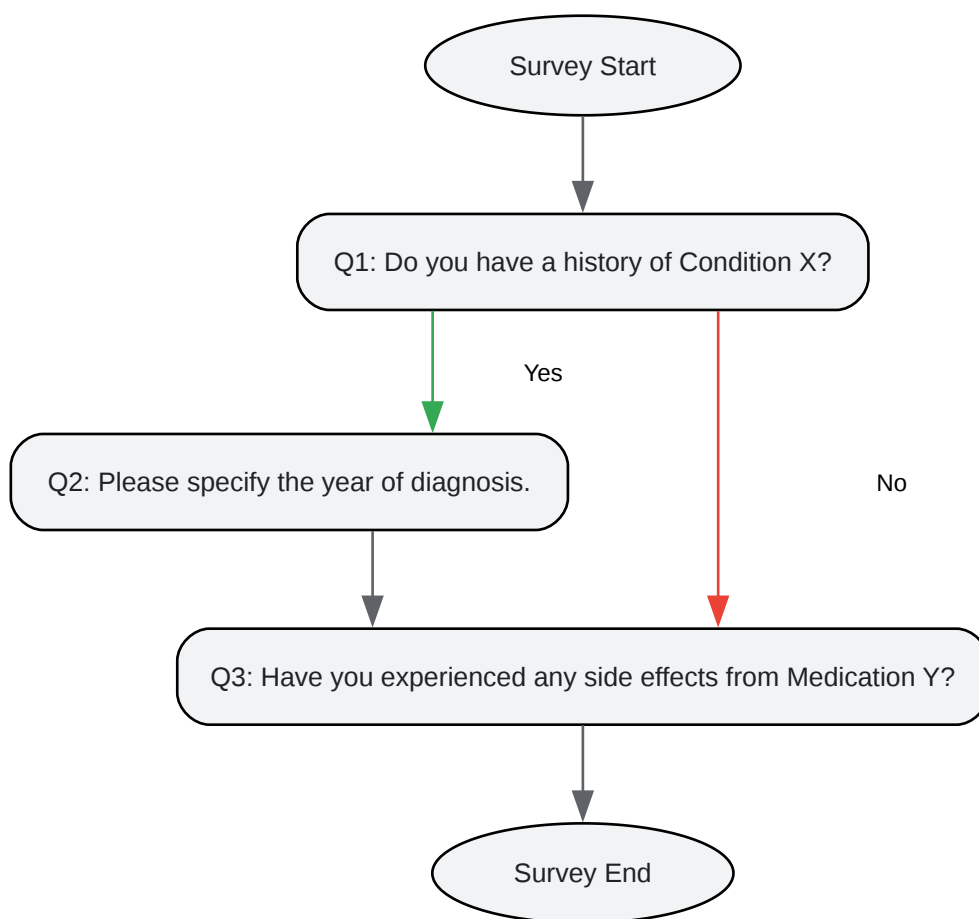
Methodology:

- Survey Creation:
  - From the project dashboard, navigate to the "Surveys" section and click "Create New Survey."
  - Define the survey title and an introductory text for participants.
- Adding Survey Questions:
  - Use the survey builder to add questions. Supported question types include:
    - Multiple Choice (Single and Multiple Answer)
    - Likert Scale
    - Open-ended Text
    - Numeric Input
    - Date/Time Selection
  - For each question, specify the question text, response options, and whether a response is required.
- Implementing Conditional Logic:
  - To create a dynamic survey experience, apply conditional logic. For example, configure a follow-up question to appear only if a participant selects a specific answer to a preceding

question.

- This is achieved by selecting a question and defining a rule in the "Logic" tab.
- Survey Integration:
  - Once the survey is finalized, save it.
  - Navigate back to the website editor and select the page where the survey should appear.
  - From the "Add Element" menu, choose "Survey" and select the newly created survey from the dropdown list. The survey will be embedded directly into the webpage.
- Data Collection and Monitoring:
  - After the website is published, participant responses will be automatically collected and stored in the **VCUSoft** database.
  - Real-time response data can be monitored from the "Survey Results" tab in the project dashboard.

Signaling Pathway for Survey Logic:



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*Example of Conditional Logic in a **VCUSoft** Survey*

## Data Presentation: Summarizing Quantitative Survey Data

**VCUSoft** automatically structures the collected data, which can be exported for analysis. Below are examples of how quantitative data from a hypothetical survey can be summarized in tables for clear comparison.

Table 1: Baseline Demographics of Study Participants

Characteristic	Group A (N=50)	Group B (N=50)	p-value
Age (years), mean $\pm$ SD	45.2 $\pm$ 8.1	46.1 $\pm$ 7.9	0.58
Sex (Female), n (%)	28 (56%)	26 (52%)	0.72
Body Mass Index (kg/m <sup>2</sup> ), mean $\pm$ SD	28.5 $\pm$ 4.2	28.9 $\pm$ 4.5	0.64
History of Condition X, n (%)	15 (30%)	18 (36%)	0.51

Table 2: Primary Efficacy Endpoint - Change in Symptom Score

Time Point	Group A (N=50)	Group B (N=50)	Mean Difference (95% CI)
Baseline Score, mean $\pm$ SD	12.5 $\pm$ 2.1	12.3 $\pm$ 2.3	0.2 (-0.7, 1.1)
Week 4 Score, mean $\pm$ SD	8.2 $\pm$ 1.9	10.1 $\pm$ 2.0	-1.9 (-2.8, -1.0)
Change from Baseline, mean $\pm$ SD	-4.3 $\pm$ 1.5	-2.2 $\pm$ 1.4	-2.1 (-2.9, -1.3)

These tables provide a clear and concise summary of the quantitative data collected through the **VCUSoft** survey, allowing for straightforward interpretation and comparison between study groups. The structured data output from **VCUSoft** is designed to be directly compatible with statistical software for further analysis.

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